

Technical Monograph: 2,2',5-Trimethoxybenzophenone

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Compound of Interest

Compound Name: 2,2',5-Trimethoxybenzophenone

CAS No.: 32938-33-3

Cat. No.: B8675176

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Molecular Architecture, Synthesis Engineering, and Application in Peptide Chemistry[1]

Abstract **2,2',5-Trimethoxybenzophenone** (C₁₆H₁₆O₄) is a polysubstituted diaryl ketone serving as a pivotal intermediate in organic synthesis, particularly in the production of xanthone derivatives.[1] Its structural significance lies in its specific methoxy substitution pattern—ortho-disubstitution relative to the carbonyl—which facilitates subsequent cyclization reactions. This guide provides a comprehensive analysis of its molecular geometry, a validated Friedel-Crafts synthesis protocol, and its primary utility in generating acid-labile linkers for drug development.

Molecular Architecture & Electronic Properties

Structural Definition

The molecule consists of two benzene rings linked by a central carbonyl group. The substitution pattern is asymmetric:

- Ring A: 2,5-dimethoxy substitution.

- Ring B: 2-methoxy substitution.

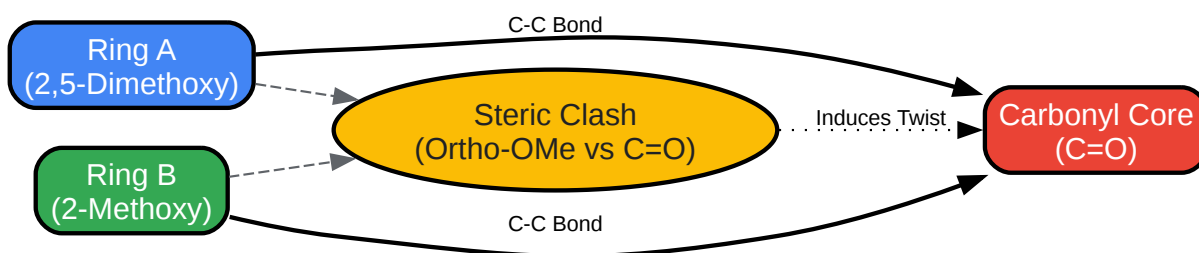
Chemical Identity:

- IUPAC Name: (2,5-dimethoxyphenyl)(2-methoxyphenyl)methanone
- Molecular Formula: $C_{16}H_{16}O_4$
- Molecular Weight: 272.30 g/mol
- SMILES: COC1CCC(OC)c(c1)C(=O)c2ccccc2OC
- Key Physical State: Viscous oil or low-melting solid (b.p. 232°C at 7 mmHg).[2]

Steric & Electronic Effects

The presence of methoxy groups at the 2- and 2'-positions (ortho to the carbonyl) introduces significant steric strain.

- Torsional Twist: To minimize steric repulsion between the carbonyl oxygen and the ortho-methoxy groups, the phenyl rings twist out of the carbonyl plane. This reduces -conjugation compared to unsubstituted benzophenone, affecting the UV absorption maximum (hypsochromic shift).
- Electronic Activation: The methoxy groups are strong electron-donating groups (EDGs) via resonance (+M effect). This makes the aromatic rings highly nucleophilic, a property exploited in downstream cyclization reactions to form xanthenes.



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Figure 1: Structural topology of **2,2',5-Trimethoxybenzophenone** highlighting the steric interaction zones.

Synthesis Engineering

The most robust route to **2,2',5-Trimethoxybenzophenone** is the Friedel-Crafts Acylation. This method is preferred over Grignard additions due to the prevention of tertiary alcohol formation and the high selectivity directed by the alkoxy groups.

Validated Protocol: Friedel-Crafts Acylation

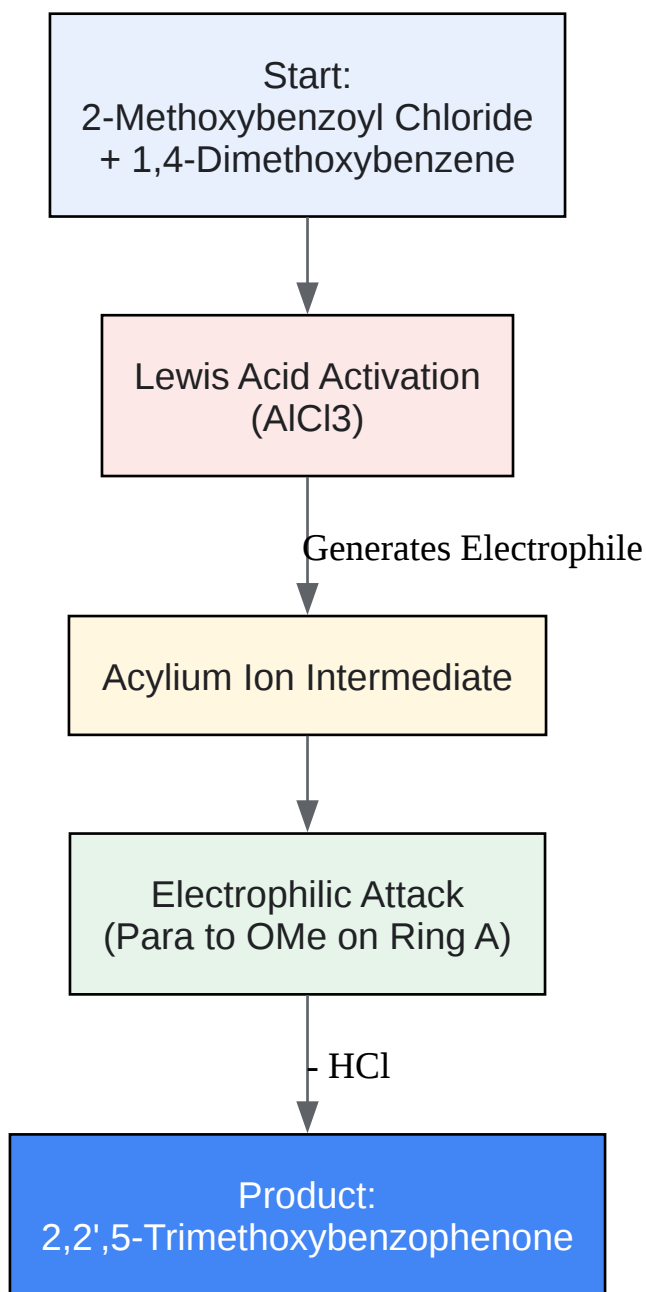
Objective: Synthesize **2,2',5-Trimethoxybenzophenone** from 2-methoxybenzoyl chloride and 1,4-dimethoxybenzene.

Reagents & Stoichiometry

Component	Role	Eq.	Notes
1,4-Dimethoxybenzene	Nucleophile	1.1	Excess ensures complete consumption of acid chloride.
2-Methoxybenzoyl Chloride	Electrophile	1.0	Limiting reagent.
Aluminum Chloride (<code>ngcontent-ng-c2977031039=""</code> <code>_ngghost-ng-c1310870263=""</code> <code>class="inline ng-star-inserted"></code>)	Lewis Acid	1.2	Must be anhydrous.
Dichloromethane (DCM)	Solvent	-	Anhydrous; safer alternative to .

Step-by-Step Methodology

- Preparation: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, addition funnel, and magnetic stir bar. Flush with Nitrogen (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">).
)
- Solubilization: Dissolve 1,4-dimethoxybenzene (1.1 eq) in anhydrous DCM. Cool to 0°C in an ice bath.
- Catalyst Addition: Add anhydrous (1.2 eq) in portions. Observation: The solution may darken, indicating complex formation.
- Acylation: Add 2-methoxybenzoyl chloride (1.0 eq) dropwise over 30 minutes. Maintain temperature <5°C to prevent polymerization.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Self-Validation: Monitor HCl gas evolution (fumes turn damp litmus paper red).
- Quenching: Pour the reaction mixture slowly into a slurry of ice and concentrated HCl. This breaks the aluminum-alkoxide complex.
- Workup: Separate the organic layer.^[2] Wash with water (2x), 1M NaOH (to remove unreacted acid), and brine. Dry over .
- Purification: Concentrate in vacuo. If the product is an oil, it can be used directly or distilled (b.p. ~232°C @ 7mmHg).^[2]



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Figure 2: Mechanistic flow of the Friedel-Crafts acylation synthesis.

Spectroscopic Validation

To confirm the identity of the synthesized product, the following spectroscopic signatures must be verified.

Nuclear Magnetic Resonance (NMR)

^1H NMR (400 MHz,

,

ppm):

- Methoxy Groups: Three distinct singlets in the range of 3.60 – 3.85 ppm.
 - ~3.65 (s, 3H, 2-OMe)
 - ~3.75 (s, 3H, 2'-OMe)
 - ~3.80 (s, 3H, 5-OMe)
- Aromatic Region: Multiplets between 6.80 – 7.50 ppm (7 protons total).
 - Look for the characteristic splitting of the 1,2,4-trisubstituted ring (Ring A) and the 1,2-disubstituted ring (Ring B).

^{13}C NMR (100 MHz,

,

ppm):

- Carbonyl (C=O): A characteristic signal at ~192–195 ppm.
- Aromatic C-O: Signals around 150–160 ppm corresponding to the carbons bearing methoxy groups.

Mass Spectrometry[3]

- Molecular Ion (m/z 272).
- Fragmentation: Expect a major fragment at m/z 135 (methoxybenzoyl cation) due to α -cleavage adjacent to the carbonyl.

Applications in Drug Development[4][5][6]

The primary utility of **2,2',5-Trimethoxybenzophenone** in pharmaceutical research is its role as a precursor to Xanthone derivatives, specifically for creating acid-labile linkers in solid-phase peptide synthesis (SPPS).

Synthesis of Xanthenylamide (XAL) Handles

The **2,2',5-trimethoxybenzophenone** structure is designed to undergo an intramolecular cyclization to form 2-hydroxyxanthone.

- **Demethylation/Cyclization:** Heating **2,2',5-trimethoxybenzophenone** with pyridine hydrochloride at ~200°C effects the cleavage of the ether bonds and subsequent dehydration to close the central pyran ring.
- **Functionalization:** The resulting xanthone is further modified (e.g., reduction to xanthanol) to create the XAL handle.
- **Utility:** This handle allows peptides to be anchored to solid supports and released under very mild acidic conditions (e.g., dilute TFA), preserving sensitive side-chain protecting groups.

Photochemical Probes

Like many benzophenones, this derivative possesses triplet-state photochemistry. It can be used as a photo-affinity probe, where the carbonyl oxygen abstracts a hydrogen atom from a nearby target protein upon UV irradiation, forming a covalent bond. The methoxy groups tune the absorption wavelength, potentially shifting it away from damaging deep-UV regions.

References

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